

Application Note: Preparation of GW768505A Free Base Stock Solution

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Compound of Interest

Compound Name: GW768505A free base

Cat. No.: B1663866

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **GW768505A free base**, a potent dual inhibitor of VEGFR2 (KDR) and Tie-2.

Product Information and Properties

GW768505A is a small molecule inhibitor with anti-angiogenic activity, supplied as a solid powder.^[1] Proper handling and solubilization are critical for experimental success. The key properties are summarized below.

Table 1: Chemical and Physical Properties of **GW768505A Free Base**

Property	Value	Reference
CAS Number	501693-25-0	[1][2]
Molecular Weight	537.47 g/mol	[1][2]
Appearance	Solid powder	[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[1]
Purity	>98%	[1]
Storage (Solid)	Short-term (days-weeks): 0 - 4°C, dry and dark. Long-term (months-years): -20°C, dry and dark.	[1]
Storage (Stock Solution)	Aliquoted and stored at -20°C or -80°C.	[2][3]
Shelf Life (Solid)	>3 years if stored properly.	[1]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a concentrated stock solution of GW768505A in DMSO.

Required Materials

- **GW768505A free base** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Stock Solution Calculation

To prepare a stock solution of a specific concentration, use the following formula:

Volume of DMSO (mL) = [Mass of GW768505A (mg) / Molecular Weight (g/mol)] / Desired Concentration (mM)

Example Calculation: To prepare a 10 mM stock solution from 5 mg of GW768505A:

- Volume of DMSO (mL) = [5 mg / 537.47 g/mol] / 10 mM
- Volume of DMSO (mL) = 0.00930 mL = 930 μ L

Step-by-Step Procedure

- Equilibration: Before opening, allow the vial of GW768505A powder to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- Collection: Briefly centrifuge the vial to ensure all the powder is collected at the bottom.[3]
- Weighing: Carefully weigh the desired amount of powder. For small quantities (≤ 10 mg), it is often practical to dissolve the entire contents of the vial to avoid weighing errors.[3]
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of DMSO to the vial.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- Solubility Enhancement (if necessary): If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.[4] Gentle warming to 37°C can also aid in solubilization.[2] Visually inspect the solution to ensure no particulates are present.

- Aliquoting: Once the solution is clear, dispense it into single-use aliquots in sterile, tightly sealed cryovials or microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[3]
- Storage: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).[3] Ensure vials are clearly labeled with the compound name, concentration, date, and solvent.

Application and Handling

Preparation of Working Solutions

To prepare a working solution for in vitro assays, the DMSO stock solution should be serially diluted.

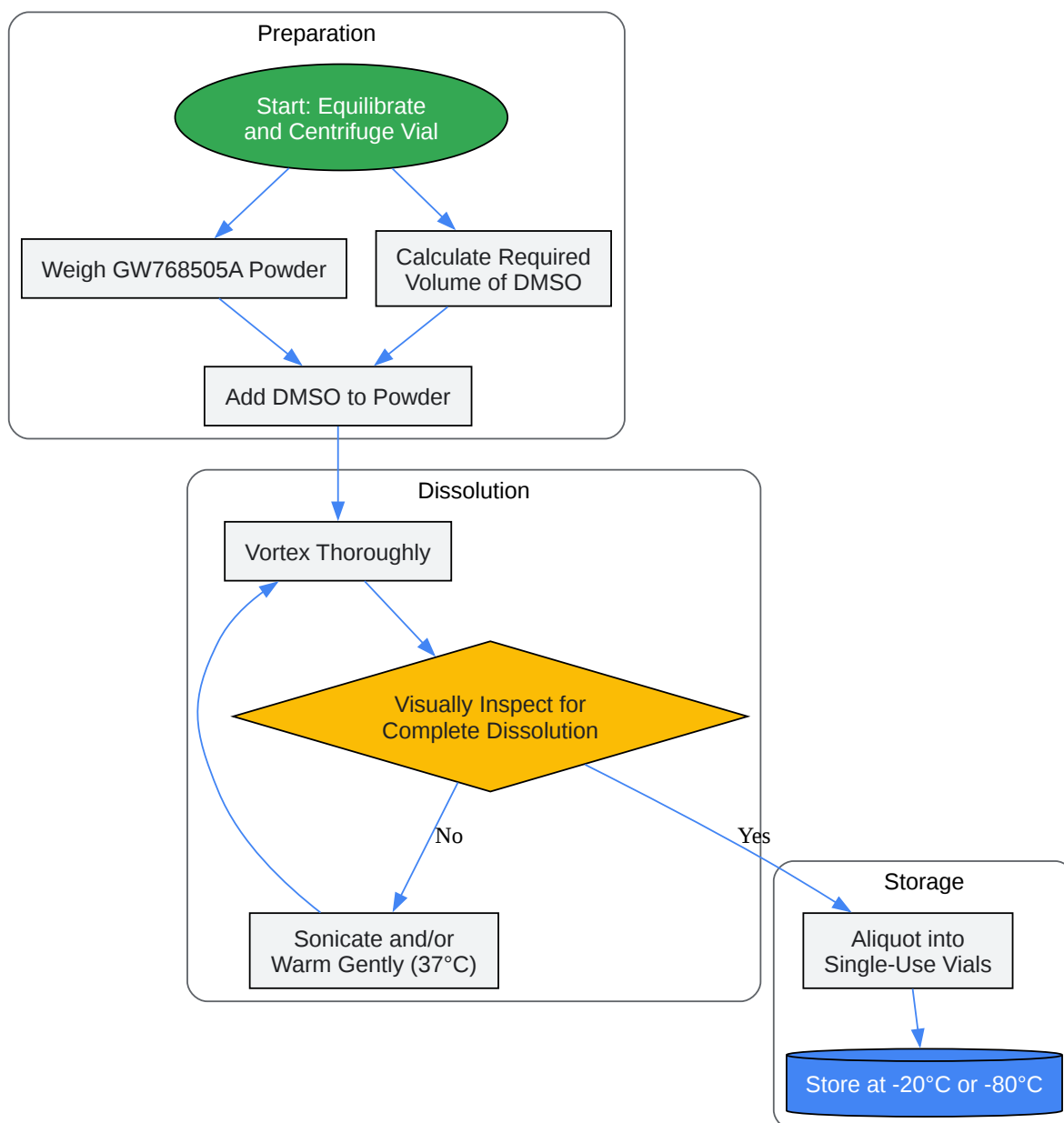
- Prevent Precipitation: It is best to make initial dilutions in DMSO before adding the final diluted sample to your aqueous buffer or cell culture medium. Rapid dilution from a high DMSO concentration directly into an aqueous medium can cause the compound to precipitate.[4]
- DMSO Toxicity: Ensure the final concentration of DMSO in the experimental medium is non-toxic to the cells, typically below 0.5%.[3][4][5]
- Vehicle Control: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the medium without the inhibitor.[4][5]

Safety Precautions

- GW768505A is for research use only and not for human or veterinary use.[1][2]
- Always handle the compound and its solutions while wearing appropriate PPE.[6]
- Work in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.[6]
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

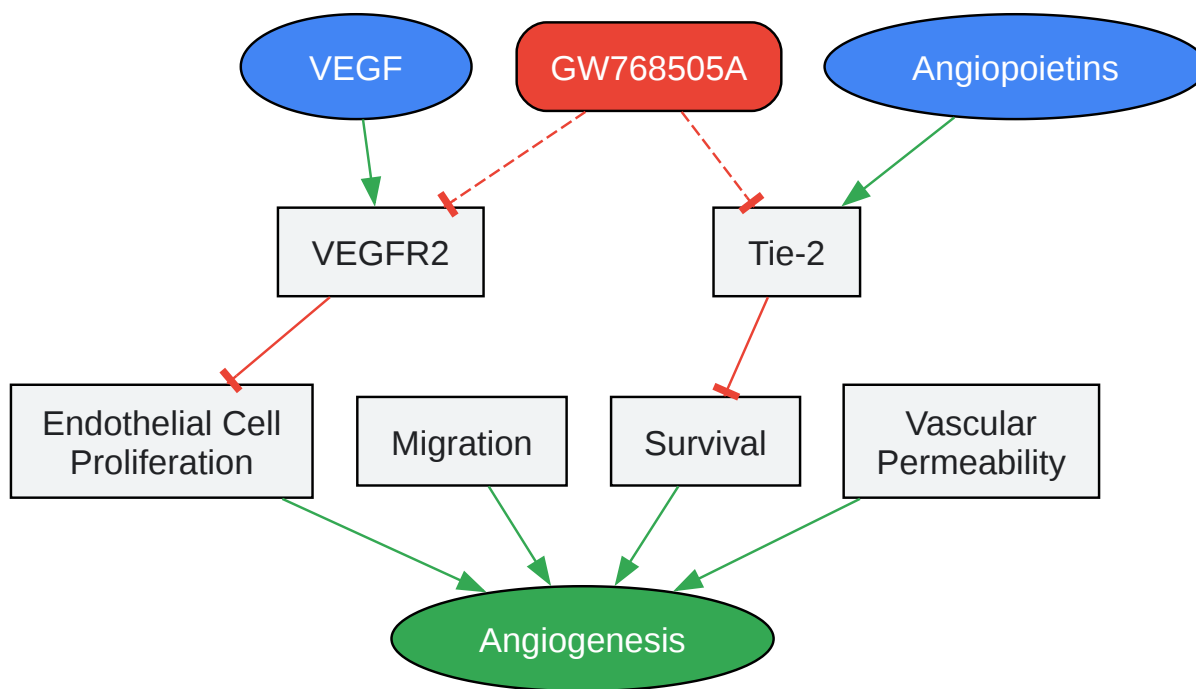
Visual Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for stock solution preparation and the targeted signaling pathway of GW768505A.



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Caption: Workflow for preparing GW768505A stock solution.



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